Application Notes and Protocols for U-46619 Stock Solution Preparation

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Compound of Interest

Compound Name: *5-trans U-46619*

Cat. No.: *B10768078*

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These application notes provide detailed protocols for the preparation and use of U-46619, a stable thromboxane A2 (TXA2) mimetic and potent thromboxane (TP) receptor agonist. U-46619 is widely utilized in research to study platelet aggregation, vasoconstriction, and signaling pathways associated with the TXA2 receptor.

Chemical and Physical Properties

U-46619, with the chemical name (5Z)-7-[(1R,4S,5S,6R)-6-[(1E,3S)-3-Hydroxy-1-octenyl]-2-oxabicyclo[2.2.1]hept-5-yl]-5-heptenoic acid, is a synthetic analog of the prostaglandin endoperoxide PGH2. Its stability in aqueous solutions makes it a reliable tool for in vitro and in vivo studies.

Table 1: Quantitative Data for U-46619

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Property	Value	Reference(s)
Molecular Formula	$C_{21}H_{34}O_4$	
Molecular Weight	350.5 g/mol	
Purity	≥98%	
Appearance	Supplied as a solution in methyl acetate or as a liquid	
Storage	Store at -20°C	
Solubility in Organic Solvents		
DMSO	~100 mg/mL	[1]
Ethanol	~100 mg/mL	[1]
Dimethylformamide (DMF)	~100 mg/mL	[1]
Solubility in Aqueous Buffers		
PBS (pH 7.2)	~1 mg/mL (sparingly soluble)	[1]
EC_{50} (Platelet Shape Change)	0.035 µM	[2]
EC_{50} (Platelet Aggregation)	1.31 µM	[2]

Experimental Protocols

Protocol 1: Preparation of U-46619 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of U-46619 in an organic solvent. This stock solution can then be diluted in aqueous buffers for various experimental applications.

Materials:

- U-46619 (as supplied in methyl acetate)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol

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- Inert gas (e.g., nitrogen or argon)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips

Procedure:

- If U-46619 is supplied in methyl acetate, evaporate the solvent under a gentle stream of inert gas. This is crucial to avoid introducing methyl acetate into the experimental system.
- Once the solvent has completely evaporated, immediately add the desired volume of anhydrous DMSO or ethanol to the vial to achieve a high-concentration stock solution (e.g., 10 mM).
- To calculate the required volume of solvent, use the following formula: Volume (L) = (Mass of U-46619 (g)) / (Desired Concentration (mol/L) x Molecular Weight (g/mol))
- For example, to prepare a 10 mM stock solution from 1 mg of U-46619 (MW: 350.5 g/mol): Volume (L) = (0.001 g) / (0.010 mol/L x 350.5 g/mol) = 0.000285 L = 285 µL
- Vortex the solution thoroughly to ensure complete dissolution. If necessary, gentle warming (e.g., 37°C) or sonication can aid in solubilization.[2]
- Aliquot the stock solution into smaller volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C. The stock solution in organic solvent is stable for several months when stored properly.[2]

Note: Aqueous solutions of U-46619 are not recommended for storage for more than one day. [1]

Protocol 2: Application of U-46619 in Platelet Aggregation Assays

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This protocol outlines the use of a U-46619 working solution to induce platelet aggregation in platelet-rich plasma (PRP) or washed platelets, as measured by light transmission aggregometry.

Materials:

- U-46619 stock solution (e.g., 10 mM in DMSO)
- Platelet-rich plasma (PRP) or washed platelet suspension
- Appropriate buffer (e.g., Tyrode's buffer)
- Lumi-aggregometer and cuvettes with stir bars
- Pipettes and sterile pipette tips

Procedure:

- Prepare a working solution of U-46619 by diluting the stock solution in the appropriate assay buffer. The final concentration of the organic solvent in the platelet suspension should be kept to a minimum (typically <0.1%) to avoid affecting platelet function.
- Pre-warm the PRP or washed platelet suspension to 37°C in the aggregometer cuvettes with stirring.
- Establish a baseline light transmission for a few minutes.
- Add a small volume of the U-46619 working solution to the platelet suspension to achieve the desired final concentration. Typical final concentrations to induce platelet aggregation range from 0.1 µM to 10 µM.[3]
- Record the change in light transmission over time. Platelet aggregation will cause an increase in light transmission.
- The aggregation response can be quantified as the maximum percentage change in light transmission.

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Protocol 3: Application of U-46619 in Aortic Ring Contraction Assays

This protocol describes the use of U-46619 to induce contraction in isolated aortic rings, a common method for studying vascular smooth muscle function.

Materials:

- U-46619 stock solution (e.g., 10 mM in DMSO)
- Isolated aortic rings
- Krebs-Henseleit solution (or similar physiological salt solution)
- Organ bath system with force transducers
- Pipettes and sterile pipette tips

Procedure:

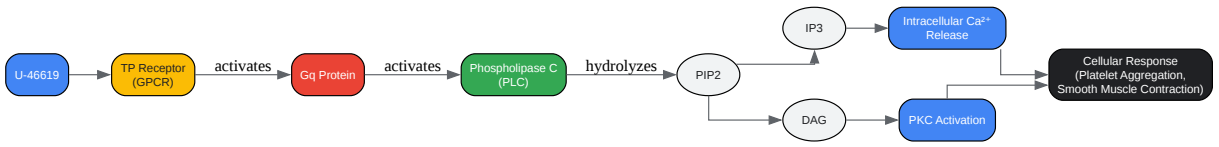
- Mount the isolated aortic rings in the organ bath chambers containing pre-warmed (37°C) and aerated (95% O_2 / 5% CO_2) Krebs-Henseleit solution.
- Allow the rings to equilibrate under a resting tension for at least 60 minutes.
- Prepare a series of U-46619 working solutions by serial dilution of the stock solution in Krebs-Henseleit solution.
- Construct a cumulative concentration-response curve by adding increasing concentrations of U-46619 to the organ bath in a stepwise manner. Typical concentrations range from 10^{-9} M to 10^{-6} M.[4]
- Record the isometric tension developed by the aortic rings at each concentration.
- The contractile response can be expressed as a percentage of the maximum contraction induced by a standard agent (e.g., potassium chloride).

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Signaling Pathways and Experimental Workflows

U-46619 Signaling Pathway

U-46619 exerts its effects by binding to and activating the thromboxane A2 receptor (TP receptor), a G-protein coupled receptor (GPCR). The primary signaling cascade involves the activation of the Gq alpha subunit, leading to the stimulation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca^{2+}) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). The elevated intracellular Ca^{2+} is a key mediator of platelet aggregation and smooth muscle contraction.



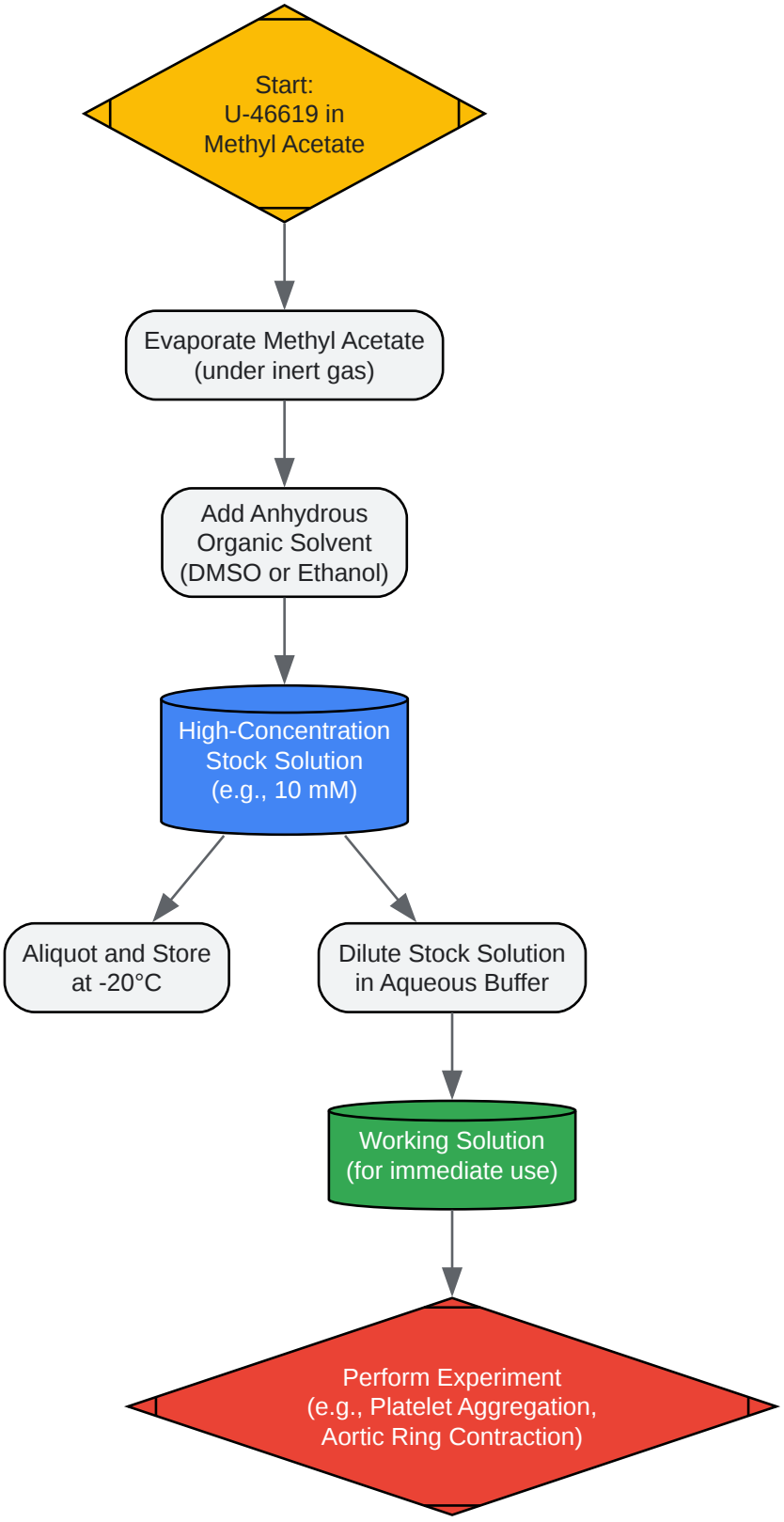
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Caption: U-46619 signaling cascade.

Experimental Workflow for U-46619 Stock and Working Solution Preparation

The following diagram illustrates a typical workflow for preparing U-46619 solutions for in vitro experiments.

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Caption: U-46619 solution preparation workflow.

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